

Javanicin C: Application Notes on Stability and Storage Conditions

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Compound of Interest

Compound Name: Javanicin C

Cat. No.: B1672811

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This document provides comprehensive application notes and protocols pertaining to the stability and recommended storage of **Javanicin C**. Due to the limited availability of public, in-depth stability studies on **Javanicin C**, this guide combines existing supplier recommendations with proposed protocols for systematic stability and degradation analysis based on the chemical nature of naphthoquinones and general pharmaceutical testing guidelines.

Introduction to Javanicin C

Javanicin C is a naphthoquinone-class antibiotic originally isolated from the fungus *Fusarium javanicum*.^[1] Like other naphthoquinones, it exhibits noteworthy biological activities, including antibacterial properties.^[2] Understanding the stability profile of **Javanicin C** is critical for its development as a potential therapeutic agent, ensuring its efficacy, safety, and appropriate shelf-life in various formulations.

Recommended Storage Conditions

Based on information from commercial suppliers, the following conditions are recommended for storing **Javanicin C** to maintain its integrity.

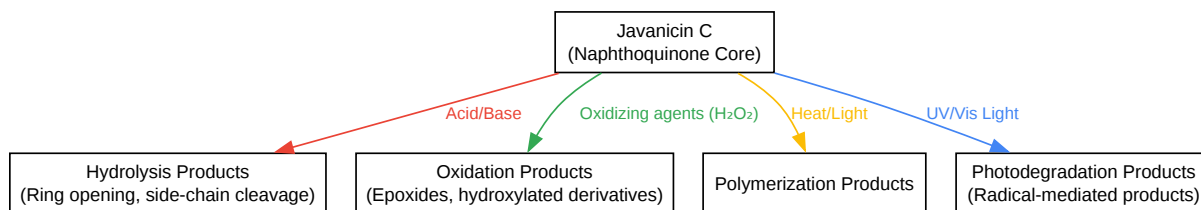
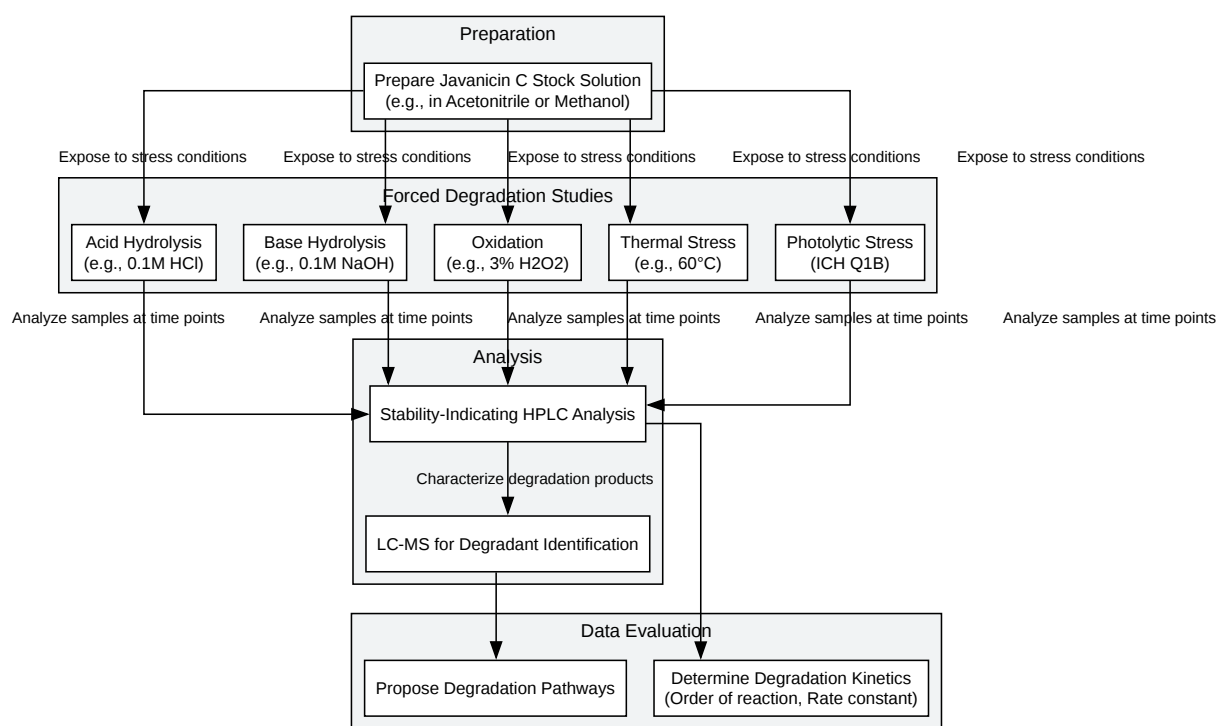
Table 1: Recommended Storage Conditions for **Javanicin C**

Form	Storage Temperature	Duration	Recommendations
Solid Powder	0 - 4°C	Short-term (days to weeks)	Store in a dry, dark environment.[3]
-20°C	Long-term (months to years)	Ensure the container is tightly sealed to prevent moisture absorption.[3][4]	
Stock Solution (in DMSO)	0 - 4°C	Short-term (days to weeks)	Protect from light.[3]
-20°C	Long-term (months)	Aliquot to avoid repeated freeze-thaw cycles.[3]	

It is also noted that **Javanicin C** is stable for a few weeks at ambient temperature during standard shipping, suggesting a degree of short-term stability outside of controlled cold storage.[3]

Proposed Workflow for a Comprehensive Stability Study

A systematic investigation into the stability of **Javanicin C** is essential. The following workflow outlines the key steps for a comprehensive stability assessment.



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